

3,4-Dichlorobenzonitrile CAS number and structure

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Compound of Interest

Compound Name: 3,4-Dichlorobenzonitrile

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An In-depth Technical Guide to 3,4-Dichlorobenzonitrile

This technical guide provides a comprehensive overview of **3,4-Dichlorobenzonitrile**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Chemical Identity and Properties

3,4-Dichlorobenzonitrile is a white crystalline powder at room temperature.^[1] It is identified by the CAS number 6574-99-8.^{[1][2][3][4][5]} The chemical formula for **3,4-Dichlorobenzonitrile** is C₇H₃Cl₂N.^{[1][2][3][4]}

Chemical Structure:

The structure of **3,4-Dichlorobenzonitrile** consists of a benzene ring substituted with two chlorine atoms at positions 3 and 4, and a nitrile group at position 1.

Table 1: Physicochemical Properties of **3,4-Dichlorobenzonitrile**

Property	Value	Reference
CAS Number	6574-99-8	[1][2][3][4][5]
Molecular Formula	C7H3Cl2N	[1][2][3][4]
Molecular Weight	172.01 g/mol	[2][3][6]
Appearance	White crystalline powder	[1]
Melting Point	74-78 °C	[1][5]
Boiling Point	235.5 °C at 760 mmHg	[1]
Density	1.4 g/cm ³	[1]
Flash Point	95 °C	[1][5]
Water Solubility	Insoluble	[1][5]
LogP	2.86508	[1]

Synthesis of 3,4-Dichlorobenzonitrile

Several methods for the synthesis of **3,4-Dichlorobenzonitrile** have been reported. A common and scalable approach involves a two-step process starting from 1,2-dichlorobenzene.[7][8]

Experimental Protocol: Two-Step Synthesis from 1,2-Dichlorobenzene

This method involves the bromination of 1,2-dichlorobenzene to form 3,4-dichlorobromobenzene, followed by a cyanidation reaction.[7][8]

Step 1: Bromination of 1,2-Dichlorobenzene

- Materials: 1,2-dichlorobenzene (26.2g), iron powder (2.75g), bromine (26g), sodium sulfite solution, dichloromethane.
- Procedure:
 - Mix 26.2g of 1,2-dichlorobenzene with 2.75g of iron powder in a reaction vessel.[8]
 - Heat the mixture to 45°C.[8]

- Slowly add 26g of bromine dropwise at a rate of 0.2 mL/min.[8]
- After the addition is complete, maintain the reaction at temperature for 2 hours.[8]
- Upon completion, wash the reaction mixture with a sodium sulfite solution and extract with dichloromethane.[8]
- The crude product is purified by rectification to yield 3,4-dichlorobromobenzene.[8]

Step 2: Cyanidation of 3,4-Dichlorobromobenzene

- Materials: Cuprous cyanide (5.4g), L-proline (0.1g), DMF (25g), 3,4-dichlorobromobenzene (11.3g), DMF (10g).
- Procedure:
 - Mix 5.4g of cuprous cyanide, 0.1g of L-proline, and 25g of DMF in a reaction vessel.[7]
 - Heat the mixture to 128°C.[7]
 - Prepare a solution of 11.3g of 3,4-dichlorobromobenzene in 10g of DMF.[7]
 - Add the 3,4-dichlorobromobenzene solution dropwise to the heated reaction mixture.[7]
 - After the addition is complete, maintain the reaction at temperature for 3 hours.[7]
 - After the reaction is finished, the product is isolated by water washing and layer separation to yield **3,4-Dichlorobenzonitrile** with a purity of 98.2% and a molar yield of 96.5%.[7]

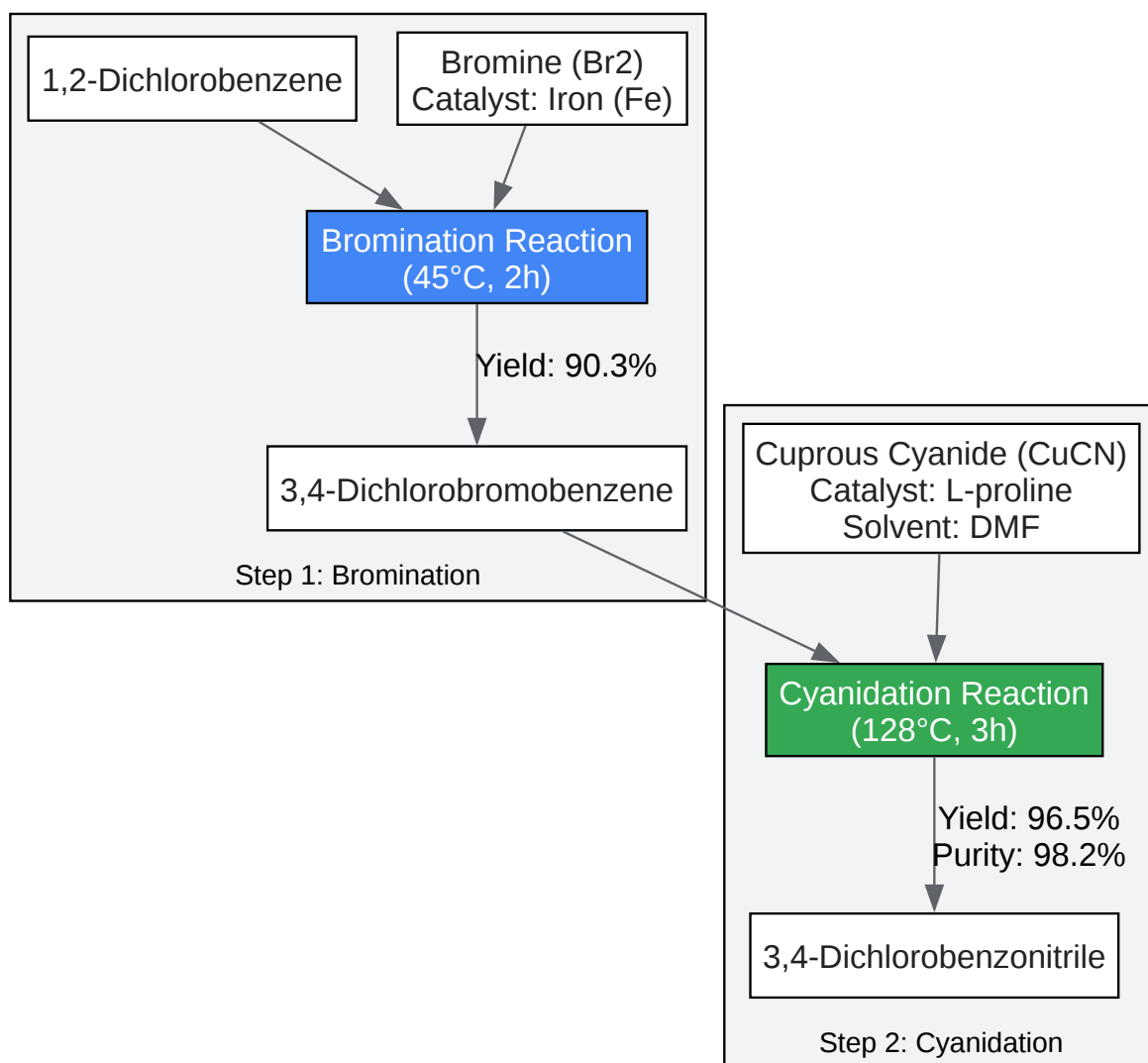


Figure 1: Two-Step Synthesis of 3,4-Dichlorobenzonitrile

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Caption: Figure 1: Two-Step Synthesis of **3,4-Dichlorobenzonitrile**

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,4-Dichlorobenzonitrile**.

Table 2: Spectroscopic Data for **3,4-Dichlorobenzonitrile**

Technique	Data	Reference
Mass Spectrometry (GC-MS)	m/z Top Peak: 171, m/z 2nd Highest: 173, m/z 3rd Highest: 100	[6]
Infrared (IR) Spectrum	Available in the NIST WebBook	[4]

Applications in Research and Development

3,4-Dichlorobenzonitrile is a versatile intermediate with significant applications in the following sectors:

- **Agrochemicals:** It is a key intermediate in the synthesis of herbicides and pesticides.[9] Specifically, it is an important precursor for cyhalofop-butyl, an aryloxyphenoxypropionic acid herbicide that is highly effective and safe for use in rice cultivation.
- **Pharmaceuticals:** This compound serves as a building block in the synthesis of various pharmaceutical agents.[3][9] Its role as an intermediate is critical in the development of new therapeutic drugs.[9]
- **Chemical Synthesis:** Beyond its primary applications, it is also used in the production of dyes, pigments, and other specialty chemicals.[10]

Safety and Handling

Proper handling of **3,4-Dichlorobenzonitrile** is essential to ensure laboratory safety.

Table 3: Hazard Identification and Safety Precautions

Hazard Class	Precautionary Statement	Reference
Acute Toxicity, Oral (Category 4)	Harmful if swallowed. Do not eat, drink or smoke when using this product. Rinse mouth if swallowed.	[6] [11]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin. Wear protective gloves/protective clothing.	[6] [11]
Skin Irritation (Category 2)	Causes skin irritation. Wash skin thoroughly after handling.	[6] [11]
Eye Irritation (Category 2)	Causes serious eye irritation. Wear eye protection/face protection. Rinse cautiously with water for several minutes if in eyes.	[6] [11]
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled. Avoid breathing dust. Use only outdoors or in a well-ventilated area.	[6] [11]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	May cause respiratory irritation.	[6] [11]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles. [\[11\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[11\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [\[11\]](#)

Handling and Storage:

- Store in a well-ventilated place.[11]
- Keep container tightly closed.[11]
- Store locked up.[11]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[11]

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